

Safeguarding Your Research: A Comprehensive Guide to Handling 1-(Bromomethyl)-4-phenoxybenzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-phenoxybenzene

Cat. No.: B1332693

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For Immediate Implementation: This document provides critical safety and logistical protocols for the handling and disposal of **1-(Bromomethyl)-4-phenoxybenzene**. Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and maintaining a secure research environment. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Assessment and Personal Protective Equipment (PPE)

1-(Bromomethyl)-4-phenoxybenzene is a hazardous chemical that poses significant health risks. It is classified as a substance that causes severe skin burns and eye damage, is harmful if swallowed, in contact with skin, or if inhaled[1]. Therefore, a comprehensive personal protective equipment (PPE) strategy is mandatory to minimize exposure and ensure personal safety.

Table 1: Personal Protective Equipment (PPE) for Handling 1-(Bromomethyl)-4-phenoxybenzene

Protection Type	Specific Equipment	Standard/Specification	Purpose
Eye and Face Protection	Chemical splash goggles and a face shield	ANSI Z87.1 or EN 166	Protects against splashes and vapors that can cause severe eye damage[1][2].
Hand Protection	Heavy-duty, chemically resistant gloves	EN 374	Prevents skin contact, which can cause severe burns. Nitrile, neoprene, or Viton gloves are recommended. Disposable nitrile gloves should be changed immediately upon contamination[1].
Body Protection	Flame-resistant lab coat, fully buttoned, with long sleeves. Long pants and closed-toe, closed-heel shoes are mandatory. For larger quantities or increased splash potential, a chemical-resistant apron or suit is recommended.	N/A	Protects skin from exposure to the chemical[1][2].
Respiratory Protection	All handling of this chemical must be conducted in a certified chemical fume hood to avoid inhalation of vapors. If	29 CFR 1910.134	Prevents respiratory tract irritation and potential harm from inhalation[1][2].

engineering controls are not sufficient, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors may be necessary.

Chemical and Physical Properties

Understanding the physical and chemical properties of **1-(Bromomethyl)-4-phenoxybenzene** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of 1-(Bromomethyl)-4-phenoxybenzene

Property	Value
Molecular Formula	C ₁₃ H ₁₁ BrO[3][4]
Molecular Weight	263.13 g/mol [3][4]
Appearance	Clear, colorless liquid[4]
Boiling Point	328.3 °C at 760 mmHg[1]
Flash Point	129.2 °C[1]
Density	1.388 g/cm ³ [1]
CAS Number	36881-42-2[3][4]

Occupational Exposure Limits (OELs): There are no established occupational exposure limits (e.g., PEL, TLV) for **1-(Bromomethyl)-4-phenoxybenzene**[5]. The absence of OELs necessitates a highly cautious approach, emphasizing engineering controls and comprehensive PPE to minimize any potential exposure.

Operational Plan: Step-by-Step Handling Protocol

A strict operational protocol is critical for the safe handling of **1-(Bromomethyl)-4-phenoxybenzene**.

Preparation

- **Verify Engineering Controls:** Ensure the chemical fume hood is functioning correctly and has a current certification.
- **Assemble Materials:** Gather all necessary equipment, including glassware, reagents, and waste containers, and place them inside the fume hood before introducing the chemical.
- **Spill Kit:** Confirm that a spill kit appropriate for halogenated organic compounds is readily accessible.
- **Don PPE:** Put on all required PPE as detailed in Table 1 before entering the designated handling area.

Chemical Handling (Inside a Chemical Fume Hood)

- **Weighing and Transferring:** If the compound is a solid, conduct these operations carefully to minimize dust generation. For liquids, use appropriate glassware and transfer techniques, such as a syringe or cannula, to avoid splashing.
- **Performing Reactions:** All reactions involving this chemical must be conducted within the fume hood. Ensure the reaction apparatus is secure and properly assembled.

Post-Handling

- **Decontamination:** Thoroughly clean all glassware and equipment that came into contact with the chemical.
- **Work Area Cleanup:** Wipe down the work surface inside the fume hood with an appropriate solvent and cleaning agent.
- **Hand Washing:** After removing gloves, wash hands and any potentially exposed skin thoroughly with soap and water.

Disposal Plan

Proper disposal of **1-(Bromomethyl)-4-phenoxybenzene** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste contaminated with **1-(Bromomethyl)-4-phenoxybenzene**, including excess reagent, contaminated solvents, and disposable labware (e.g., gloves, pipette tips), must be collected in a designated, properly labeled, and sealed container for halogenated organic waste.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**1-(Bromomethyl)-4-phenoxybenzene**," and the associated hazards (Corrosive, Toxic).
- **Storage:** Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- **Professional Disposal:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company. Do not pour this chemical down the drain[4].

Emergency Procedures

Spill Response

- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Contain:** Prevent the spill from spreading and entering drains. Absorb the spill with an inert, non-combustible absorbent material such as sand or vermiculite.
- **Collect and Dispose:** Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

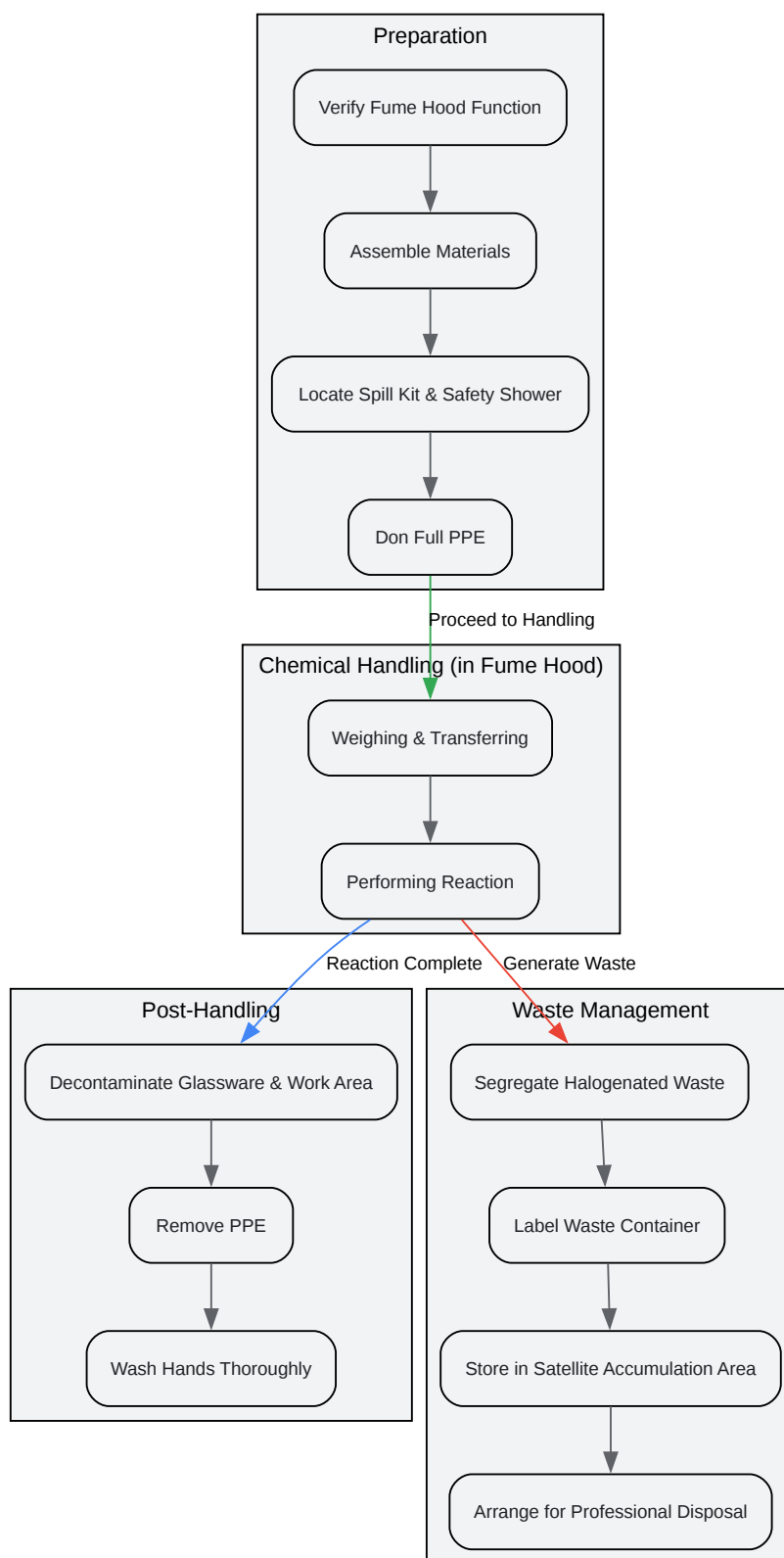
First Aid

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[6].

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention[1].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention[1].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[1].

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **1-(Bromomethyl)-4-phenoxybenzene**.



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Caption: Workflow for the safe handling of **1-(Bromomethyl)-4-phenoxybenzene**.

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